

1,1-Dimethylguanidine sulfate molecular structure and weight

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Compound of Interest

Compound Name: **1,1-Dimethylguanidine sulfate**

Cat. No.: **B1143327**

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An In-depth Technical Guide on **1,1-Dimethylguanidine Sulfate**: Molecular Structure and Weight

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides a detailed analysis of the molecular structure and weight of **1,1-Dimethylguanidine sulfate**, a compound utilized in various chemical syntheses.

Molecular Composition and Weight

1,1-Dimethylguanidine sulfate is a salt formed from the reaction of two equivalents of 1,1-dimethylguanidine with one equivalent of sulfuric acid. This 2:1 stoichiometry is critical in determining the overall molecular formula and weight. The linear formula for this salt is $[(\text{CH}_3)_2\text{NC}(\text{NH}_2)=\text{NH}]_2 \cdot \text{H}_2\text{SO}_4$.

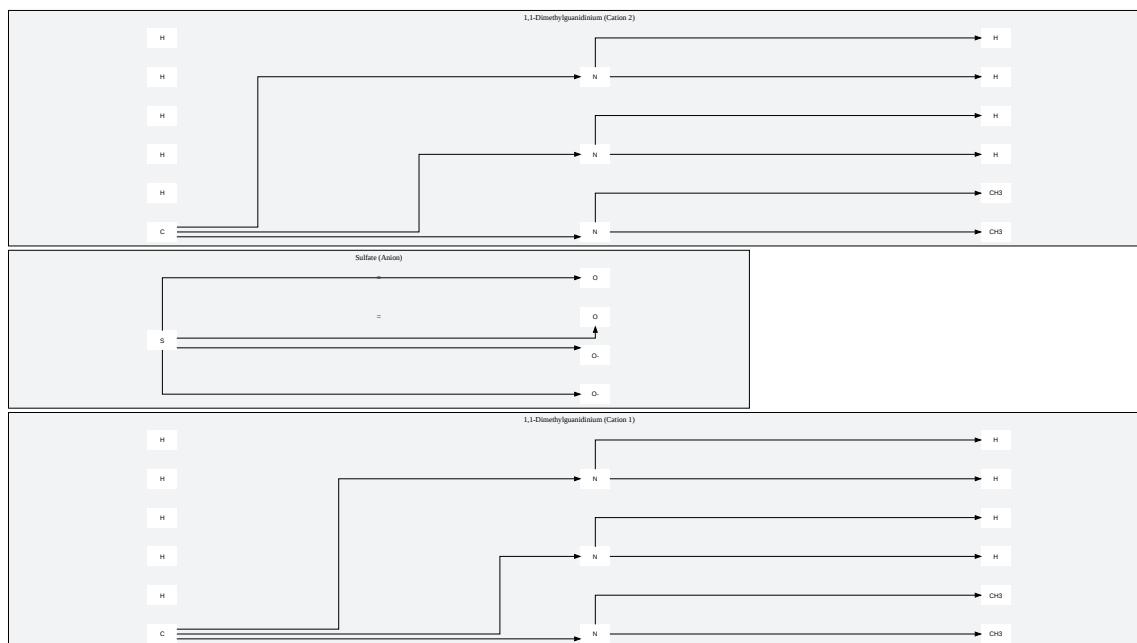
The quantitative molecular data for **1,1-Dimethylguanidine sulfate** is summarized in the table below for clarity and ease of comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₂₀ N ₆ O ₄ S	Pharmaffiliates[1], BOC Sciences[2]
Molecular Weight	272.33 g/mol	Sigma-Aldrich, Santa Cruz Biotechnology[3]
CAS Number	598-65-2	Sigma-Aldrich, Santa Cruz Biotechnology[3]

Molecular Structure

The structure of **1,1-Dimethylguanidine sulfate** consists of two protonated 1,1-dimethylguanidinium cations and one sulfate anion. The positive charge on the guanidinium moiety is delocalized across the central carbon and the three nitrogen atoms. The sulfate anion is a tetrahedral structure with a central sulfur atom double-bonded to two oxygen atoms and single-bonded to two oxygen atoms which carry a negative charge.

Below is a two-dimensional representation of the ionic interaction between the 1,1-dimethylguanidinium cations and the sulfate anion, generated using the DOT language.



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Caption: 2D representation of **1,1-Dimethylguanidine sulfate**.

This guide provides the essential molecular details of **1,1-Dimethylguanidine sulfate**. For further experimental protocols or signaling pathway involvement, specific literature should be consulted.

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